

Essential Safety and Operational Guide for Handling Bromo-PEG6-alcohol

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Compound of Interest

Compound Name: Bromo-PEG6-alcohol

Cat. No.: B1667896

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This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals working with **Bromo-PEG6-alcohol**. Adherence to these procedures is essential for ensuring laboratory safety and proper chemical management.

Chemical and Physical Properties

A summary of the key quantitative data for **Bromo-PEG6-alcohol** is presented below. This information is crucial for safe handling and storage.

Property	Value	Source
CAS Number	136399-05-8	[1][2][3][4][5]
Molecular Formula	C12H25BrO6	[1][2][3][4][6]
Molecular Weight	345.23 g/mol	[2]
Boiling Point	404.9 ± 40.0 °C at 760 mmHg	[1]
Storage Temperature	4°C for short term, -20°C for long term	[1][2][3][4]
Physical Form	Liquid	[1]
Purity	>95% to 98%	[2][3]
Solubility	Soluble in DMSO, Water, and DCM	[2][3]

Hazard Identification and Personal Protective Equipment (PPE)

Bromo-PEG6-alcohol is classified as harmful and requires specific precautions to avoid exposure.^[1] The GHS07 pictogram, indicating harmful, is associated with this chemical.^[1]

Hazard Statements:

- H302: Harmful if swallowed.^[1]
- H312: Harmful in contact with skin.^[1]
- H315: Causes skin irritation.^[1]
- H319: Causes serious eye irritation.^[1]
- H332: Harmful if inhaled.^[1]
- H335: May cause respiratory irritation.^[1]

Due to these hazards, the following personal protective equipment is mandatory when handling **Bromo-PEG6-alcohol**:

PPE Category	Required Equipment
Eye/Face Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes. In cases of potential splashing, consider an apron or coveralls.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a respirator may be necessary. ^[7]

Operational Plan: Handling and Disposal

A systematic approach to handling and disposal is critical to minimize risks. The following step-by-step procedures should be followed.

Handling Protocol:

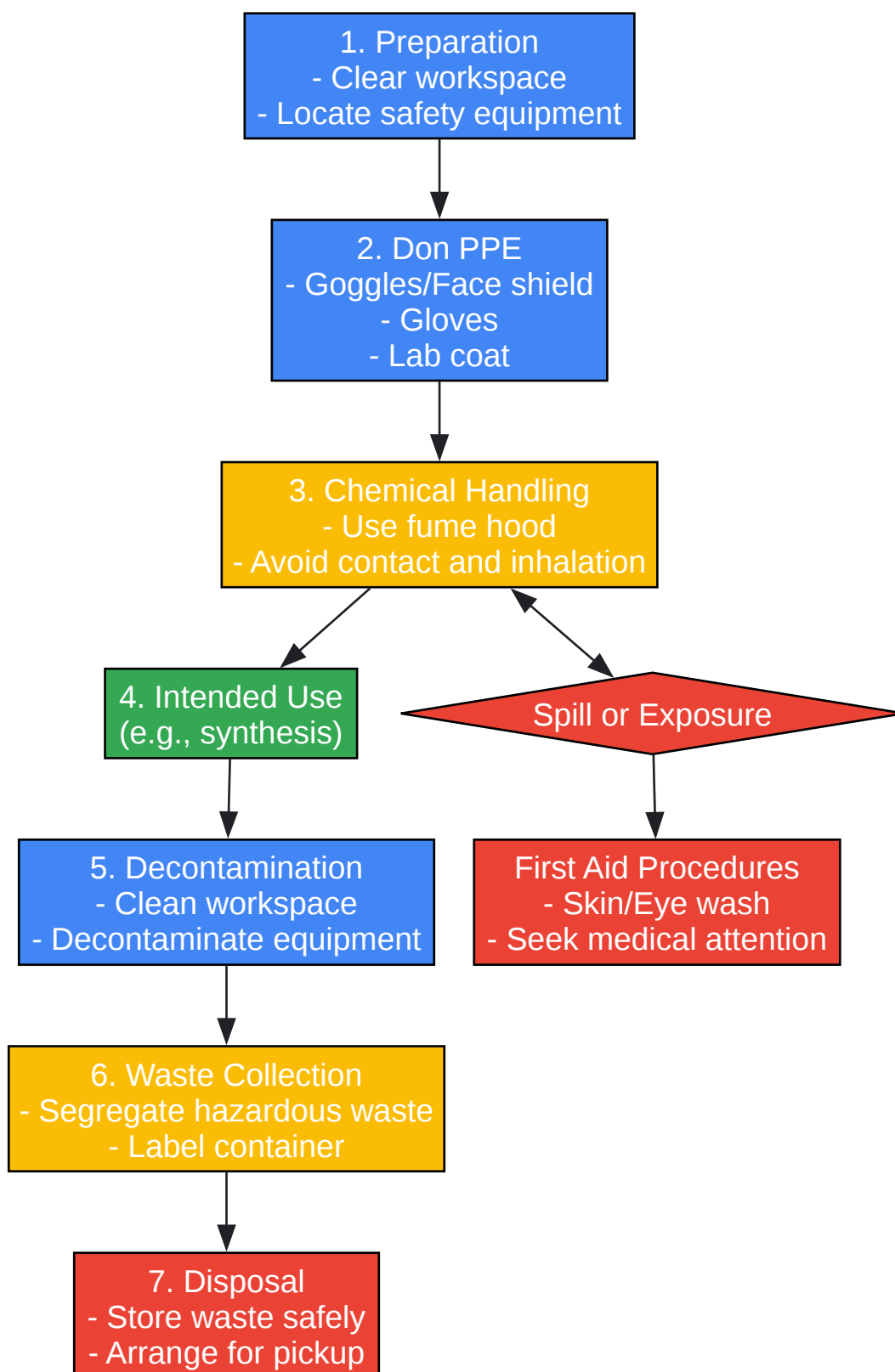
- Preparation: Before handling, ensure that the work area is clean and uncluttered. Locate the nearest safety shower and eyewash station.
- Donning PPE: Put on all required personal protective equipment as outlined in the table above.
- Chemical Handling:
 - Handle **Bromo-PEG6-alcohol** in a well-ventilated area, preferably within a chemical fume hood.
 - Avoid inhalation of vapors.[1]
 - Prevent contact with skin and eyes.[1]
 - Do not eat, drink, or smoke in the handling area.[8]
 - Wash hands thoroughly after handling.[8]
- In Case of Exposure:
 - Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[8]
 - Inhalation: Move the person to fresh air and keep them comfortable for breathing. Seek medical attention if symptoms persist.[8]
 - Ingestion: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.[8]

Disposal Plan:

- **Waste Collection:** Collect all waste containing **Bromo-PEG6-alcohol**, including contaminated consumables, in a designated and properly labeled hazardous waste container.
- **Container Labeling:** The waste container must be clearly labeled with the chemical name and associated hazards.
- **Storage of Waste:** Store the waste container in a secure, well-ventilated area, away from incompatible materials.
- **Final Disposal:** Dispose of the chemical waste through an approved hazardous waste disposal facility, in accordance with all local, state, and federal regulations.^[8]

Experimental Workflow

The following diagram illustrates the logical workflow for the safe handling of **Bromo-PEG6-alcohol**, from initial preparation to final disposal.



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Caption: Workflow for Safe Handling of **Bromo-PEG6-alcohol**.

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